

WY-135 stability in different solvents and media

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WY-135

Cat. No.: B15575157

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Technical Support Center: WY-135 (Iruplinalkib)

This technical support center provides guidance on the stability and handling of **WY-135**, also known as Iruplinalkib (WX-0593), for researchers, scientists, and drug development professionals. The information is presented in a question-and-answer format to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **WY-135**?

A1: **WY-135** is soluble in Dimethyl Sulfoxide (DMSO).^[1] For in vitro experiments, it is advisable to prepare a high-concentration stock solution in DMSO.

Q2: How should I store **WY-135** powder and stock solutions?

A2: Proper storage is crucial to maintain the stability of **WY-135**. Recommendations are as follows:

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.^[1]
- In solvent (e.g., DMSO): Store at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]

Q3: Is **WY-135** stable in aqueous solutions or cell culture media?

A3: While specific stability data in various aqueous solutions and cell culture media is not readily available in the public domain, the high LogP value of 5.4 suggests that **WY-135** is

lipophilic and may have limited solubility and stability in aqueous environments.^[1] It is highly recommended to prepare fresh dilutions from the DMSO stock solution directly into the experimental media immediately before use. Long-term storage of **WY-135** in aqueous buffers is not recommended without specific stability validation.

Q4: Do I need to protect **WY-135** from light?

A4: There is no specific information available regarding the photostability of **WY-135**. As a general precaution for complex organic molecules, it is advisable to minimize exposure to light. Storing stock solutions in amber vials or tubes wrapped in foil is a good laboratory practice.

Troubleshooting Guide

Issue: I observe precipitation when I dilute my **WY-135** DMSO stock solution into my aqueous experimental medium.

- Possible Cause: The concentration of **WY-135** in the final aqueous solution exceeds its solubility limit. The high lipophilicity (LogP = 5.4) of **WY-135** contributes to its low aqueous solubility.^[1]
- Troubleshooting Steps:
 - Reduce the final concentration: Try using a lower final concentration of **WY-135** in your experiment if your experimental design allows.
 - Increase the percentage of DMSO in the final solution: While high concentrations of DMSO can be toxic to cells, a final concentration of up to 0.5% (v/v) is often tolerated. However, it is crucial to include a vehicle control (media with the same percentage of DMSO) in your experiments to account for any solvent effects.
 - Use a solubilizing agent: For in vivo studies, co-solvents and surfactants are often used. A common formulation includes DMSO, PEG300, Tween 80, and saline.^[2] For in vitro cell culture experiments, the use of such agents should be carefully evaluated for potential cytotoxicity.
 - Prepare fresh dilutions: Always prepare the final working solution immediately before adding it to your experimental setup. Avoid storing **WY-135** in aqueous media.

Data Summary

Physicochemical and Solubility Data

Parameter	Value	Source
Synonyms	Iruplinalkib, WX-0593	
Molecular Formula	C29H38ClN6O2P	[1]
Molecular Weight	569.08 g/mol	[1]
LogP	5.4	[1]
Solubility in DMSO	10 mg/mL (17.57 mM)	[1]

Storage Recommendations

Form	Storage Temperature	Shelf Life	Source
Powder	-20°C	3 years	[1]
4°C	2 years	[1]	
In Solvent	-80°C	6 months	[1]
-20°C	1 month	[1]	

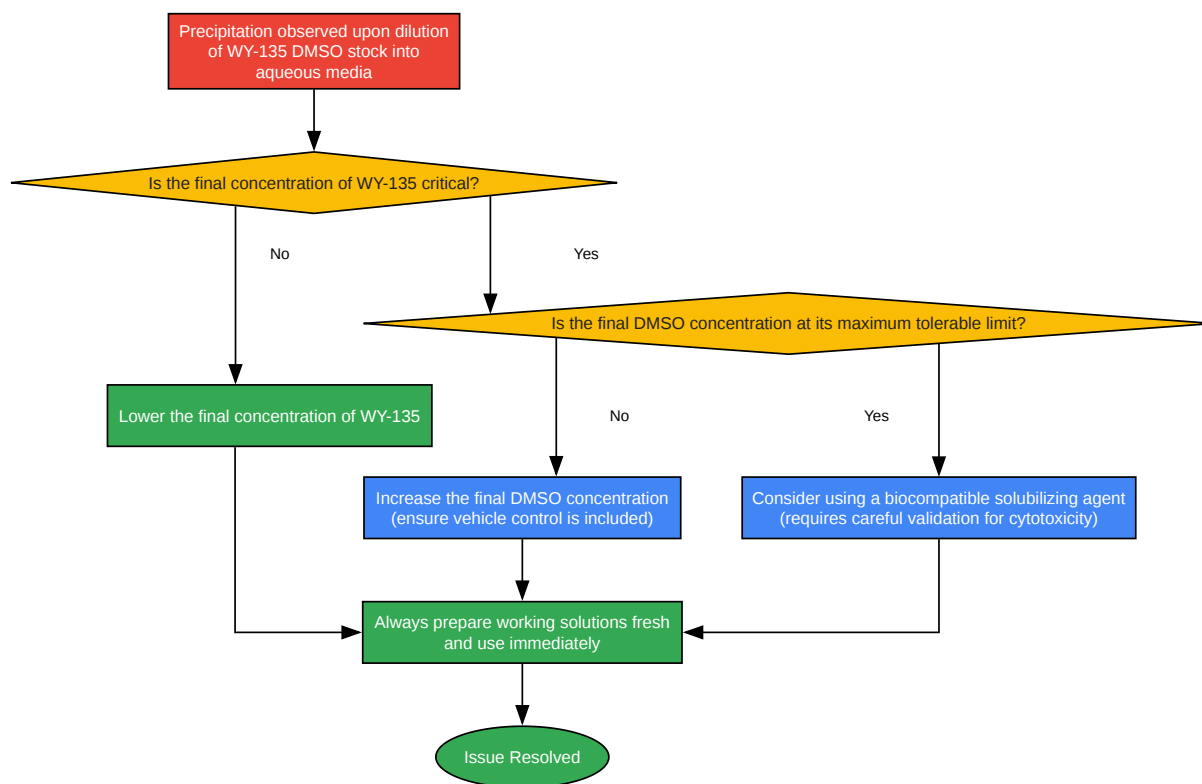
Experimental Protocols

Protocol for Preparation of **WY-135** Stock and Working Solutions for In Vitro Experiments

- Materials:
 - WY-135** (Iruplinalkib) powder
 - Anhydrous/molecular sieve-dried DMSO
 - Sterile microcentrifuge tubes or vials
 - Sterile, pyrogen-free cell culture medium or experimental buffer

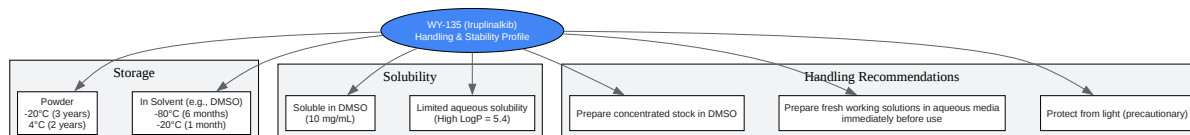
- Preparation of Stock Solution (e.g., 10 mM):
 - Equilibrate the **WY-135** powder to room temperature before opening the vial to avoid moisture condensation.
 - Aseptically weigh the required amount of **WY-135** powder.
 - Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for 10 mM, add 175.7 μ L of DMSO to 1 mg of **WY-135**).
 - Vortex or sonicate briefly to ensure complete dissolution.
 - Aliquot the stock solution into smaller volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C.
- Preparation of Working Solution:
 - Thaw an aliquot of the **WY-135** DMSO stock solution at room temperature.
 - Immediately before use, dilute the stock solution to the final desired concentration in pre-warmed cell culture medium or experimental buffer.
 - Mix thoroughly by gentle inversion or pipetting. Ensure that the final DMSO concentration in the working solution is compatible with your experimental system (typically $\leq 0.5\%$).
 - Use the working solution immediately. Do not store aqueous dilutions of **WY-135**.

Visualizations



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Caption: Troubleshooting workflow for **WY-135** solubility issues.



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Caption: Summary of **WY-135** (Iruaplinalkib) handling and stability.

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References

- 1. Iruaplinalkib (WX-0593) | ALK | 1854943-32-0 | Invivochem [[invivochem.com](https://www.invivochem.com)]
- 2. Iruaplinalkib | WX-0593 | ROS1 tyrosine kinase inhibitor | TargetMol [[targetmol.com](https://www.targetmol.com)]
- To cite this document: BenchChem. [WY-135 stability in different solvents and media]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15575157#wy-135-stability-in-different-solvents-and-media>]

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